

Section 1: Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: Methyl 4,4,4-trichlorobutanoate

Cat. No.: B174474

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Methyl 4,4,4-trichlorobutanoate is a chlorinated organic ester. While comprehensive experimental data for this specific compound is not readily available in the literature, its chemical structure allows for the estimation of certain physicochemical properties and potential hazards.

Table 1: Physicochemical Properties of **Methyl 4,4,4-Trichlorobutanoate**

Property	Value	Source
Molecular Formula	C ₅ H ₇ Cl ₃ O ₂	PubChem[1]
Molecular Weight	205.46 g/mol	PubChem[1]
CAS Number	19376-57-9	PubChem[1]
Appearance	Colorless to pale yellow liquid (inferred)	Inferred from similar compounds[2][3]
Odor	Mild, ester-like (inferred)	Inferred from similar compounds[2]
Solubility	Slightly soluble in water; soluble in organic solvents (inferred)	Inferred from similar compounds[2][3]
Boiling Point	Estimated to be high	Inferred from similar compounds[2][3][4]
Flash Point	Likely combustible	Inferred from similar compounds[2][4]

Section 2: Hazard Identification and Risk Assessment

Due to the lack of a specific Safety Data Sheet (SDS) for **methyl 4,4,4-trichlorobutanoate**, a thorough risk assessment must be conducted based on its chemical structure and data from analogous compounds. The presence of the trichloromethyl group suggests potential for toxicity similar to other trichlorinated organic compounds.

Potential Health Hazards:

- **Toxicity:** Trichlorinated organic compounds, such as trichlorobenzenes and trichloroethylene, are known to exhibit toxicity to the liver, kidneys, and central nervous system.[5][6][7] Ingestion of trichloroethylene can cause a burning sensation, nausea, and vomiting.[7]
- **Irritation:** Similar chlorinated compounds are known skin and eye irritants.[2][3] Prolonged skin contact may lead to dermatitis. Direct contact with the eyes can cause serious irritation.

- Inhalation: Vapors may cause respiratory tract irritation.[3] Inhalation of high concentrations of similar compounds can lead to central nervous system depression, with symptoms including headache, dizziness, and drowsiness.[7]

Environmental Hazards:

- Chlorinated organic substances are often persistent in the environment and can be harmful to aquatic life.[8] They are generally not readily biodegradable.[8]

Section 3: Safe Handling and Storage

Given the potential hazards, stringent safety protocols must be implemented when handling **methyl 4,4,4-trichlorobutanoate**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection: A chemically resistant lab coat, long pants, and closed-toe shoes must be worn.
- Gloves: Chemically resistant gloves (e.g., nitrile, neoprene) are required. Gloves should be inspected before use and changed frequently.
- Respiratory Protection: All handling of the compound should be performed in a certified chemical fume hood. If there is a risk of inhalation exposure outside of a fume hood, a respirator with an appropriate organic vapor cartridge should be used.

Engineering Controls

- Ventilation: Work with **methyl 4,4,4-trichlorobutanoate** must be conducted in a well-ventilated laboratory, with all manipulations of the neat compound performed inside a chemical fume hood.
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible.[9]

Storage

Proper storage is crucial to maintain the stability of the compound and prevent accidents.

- **Container:** Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong bases, and moisture. Contact with water should be minimized to prevent potential hydrolysis, which can form corrosive byproducts.[\[10\]](#)
- **Segregation:** Store separately from flammable and reactive materials.

Section 4: Emergency Procedures

Spills

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- **Minor Spills (in a fume hood):**
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Decontaminate the area with soap and water.
- **Major Spills (outside a fume hood):**
 - Evacuate the area immediately.[\[9\]](#)
 - Alert others and activate the fire alarm if necessary.
 - Contact the institution's emergency response team.

- Do not attempt to clean up a large spill without proper training and equipment.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[9\]](#)[\[11\]](#) Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[9\]](#)[\[11\]](#) Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air.[\[11\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water.[\[11\]](#) Seek immediate medical attention.

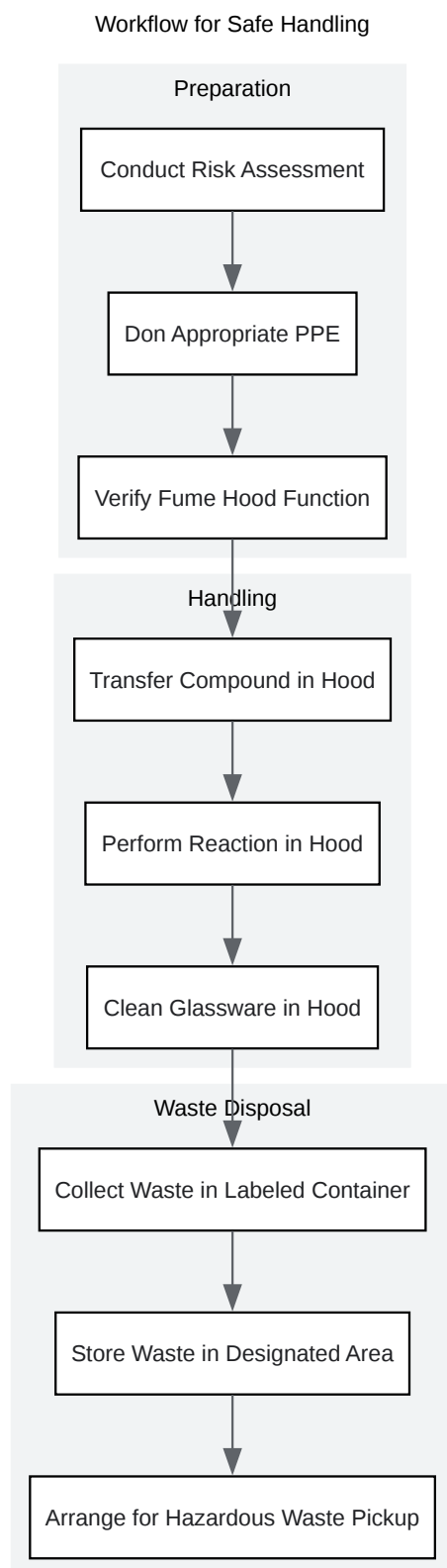
Section 5: Disposal

The disposal of **methyl 4,4,4-trichlorobutanoate** and its contaminated waste must be handled in accordance with local, state, and federal regulations for hazardous waste.

- Waste Characterization: All waste containing this compound must be treated as hazardous chemical waste.
- Disposal Method: Incineration is the preferred method for the disposal of chlorinated organic compounds.[\[12\]](#)[\[13\]](#) This process should be carried out in a licensed facility equipped with scrubbers to neutralize acidic combustion byproducts like hydrogen chloride.[\[12\]](#)
- Containerization: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.

Visualizations

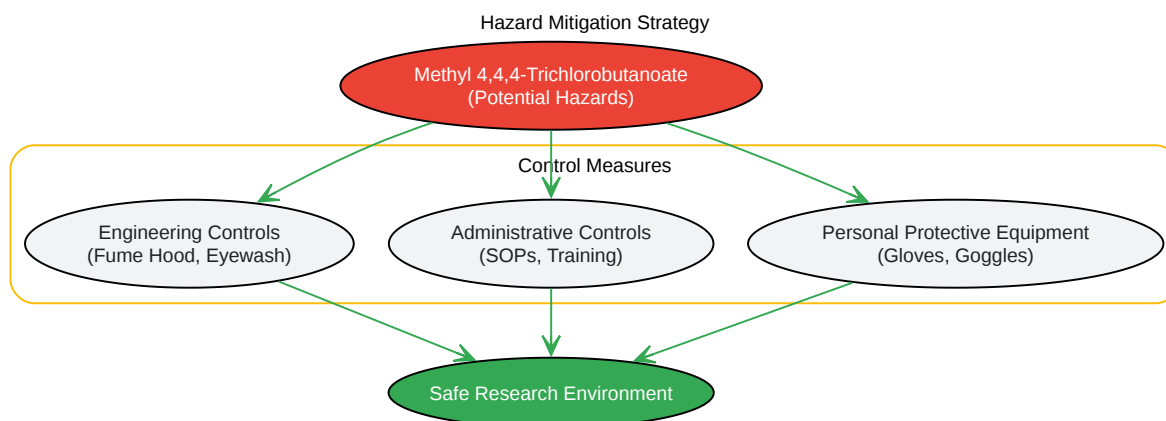
Experimental Workflow: Safe Handling of **Methyl 4,4,4-Trichlorobutanoate**



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Caption: A stepwise workflow for the safe handling of **methyl 4,4,4-trichlorobutanoate**.

Logical Relationship: Hazard Mitigation Strategy



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Caption: A diagram illustrating the multi-layered approach to mitigating hazards.

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